

cadmium sulfide crystal structure and properties

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Compound of Interest

Compound Name: Cadmium sulfide

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An In-depth Technical Guide to the Crystal Structure and Properties of **Cadmium Sulfide** (CdS) for Biomedical Applications

This guide provides a comprehensive overview of the crystal structure, properties, synthesis, and characterization of **cadmium sulfide** (CdS). It is intended for researchers, scientists, and drug development professionals, with a particular focus on the material's relevance in biomedical contexts, including its potential in drug delivery and its associated toxicological profiles.

Introduction to Cadmium Sulfide

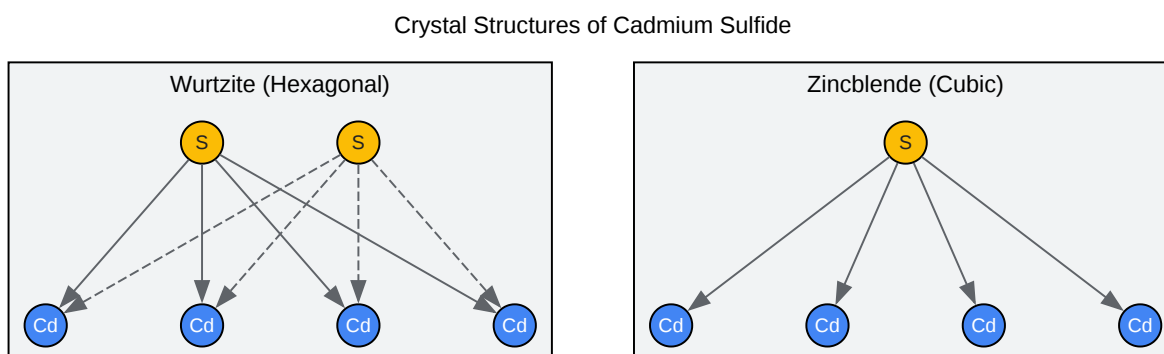
Cadmium sulfide is an inorganic compound with the formula CdS, recognized as a significant II-VI semiconductor.[1][2] It is a yellow-colored solid that has garnered substantial interest for its unique optoelectronic properties.[3][4] CdS is utilized in a variety of applications, including solar cells, photoresistors, thin-film transistors, and as a pigment.[1][5][6] In the biomedical field, CdS nanoparticles, or quantum dots (QDs), are explored for bioimaging, biosensing, and as potential drug delivery vehicles due to their unique size-dependent optical properties.[1][2][7] However, the inherent toxicity of cadmium necessitates a thorough understanding of the material's properties and biological interactions for safe and effective application.[4][8]

Crystal Structure of Cadmium Sulfide

Cadmium sulfide naturally exists in two primary crystalline polymorphs: the more stable hexagonal wurtzite structure and the cubic zincblende (or sphalerite) structure.[3][5][9] A third, rock-salt structure is observed only under high-pressure conditions.[10] In both primary forms, the cadmium and sulfur atoms are tetrahedrally coordinated.[5]

- Wurtzite (Hexagonal): This is the most stable form of CdS, found in the mineral greenockite. [3][5][9] The wurtzite structure belongs to the $P6_3mc$ space group. [11][12] It is characterized by an ABABAB stacking sequence of close-packed planes of Cd and S atoms along the c-axis. [1] This stacking results in polar surfaces, inducing a dipole moment and spontaneous polarization. [1]
- Zincblende (Cubic): This form, found in the mineral hawleyite, has a cubic crystal structure belonging to the $F-43m$ space group. [9][12][13] Its structure is defined by an ABCABC stacking sequence of atomic planes. [1] Chemical precipitation methods are often reported to produce the cubic zincblende form. [5]

Below is a diagram illustrating the fundamental unit cells of the Wurtzite and Zincblende crystal structures.



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A simplified representation of CdS unit cells.

Properties of Cadmium Sulfide

The physical, optical, and thermal properties of CdS are intrinsically linked to its crystal structure. Quantitative data for both polymorphs are summarized below for comparison.

Structural and Physical Properties

Property	Wurtzite (Hexagonal)	Zincblende (Cubic)
Crystal System	Hexagonal[11]	Cubic[13]
Space Group	P6 ₃ mc[11][12]	F-43m[12][13]
Lattice Parameters	a = 4.160 Å, c = 6.756 Å[14]	a = 5.89 Å[13] (or 5.82 Å[15])
Density	4.826 g/cm ³ [5]	4.71 g/cm ³ [13]
Molecular Weight	144.46 g/mol [3]	144.46 g/mol [3]
Melting Point	Sublimes at 980 °C[3]; ~1250 °C reported for nanoparticles[16]	-
Young's Modulus	45 GPa[6][17]	-

Electronic and Optical Properties

CdS is a direct bandgap semiconductor, and its bandgap energy is a critical parameter for its application in optoelectronics.[5][9]

Property	Wurtzite (Hexagonal)	Zincblende (Cubic)
Direct Band Gap (E _g)	2.57 eV[12]	2.42 eV[5][9][12]
Refractive Index (n)	n _o =2.2245, n _e =2.2376 (at 10.6 μm)[17]	~2.5[18]
Dielectric Constant	8.9[6]	-
Appearance	Yellow to orange solid[5]	Bright yellow solid[3]

Thermal Properties

Property	Wurtzite (Hexagonal)
Thermal Conductivity	0.2 W/cm·K (at 25 °C)[17]
Specific Heat	0.47 J/g·K[17]
Thermal Expansion Coeff.	α ₁ =6.26x10 ⁻⁶ /K; α ₃ =3.5x10 ⁻⁶ /K (at 500 K)[6][17]

Experimental Protocols

Synthesis of CdS Nanoparticles by Chemical Precipitation

Chemical precipitation is a common, scalable method for synthesizing CdS nanoparticles.[18][19]

Objective: To synthesize CdS nanoparticles from cadmium and sulfur precursors in an aqueous solution.

Materials:

- Cadmium source: Cadmium Chloride (CdCl_2) or Cadmium Nitrate ($\text{Cd}(\text{NO}_3)_2$)[18][19]
- Sulfur source: Sodium Sulfide (Na_2S)[18][19]
- Solvent: Deionized water[19]
- Capping agent (optional, to control particle size): Thioglycerol, Dextrin, or Diethylene Glycol[3][18]

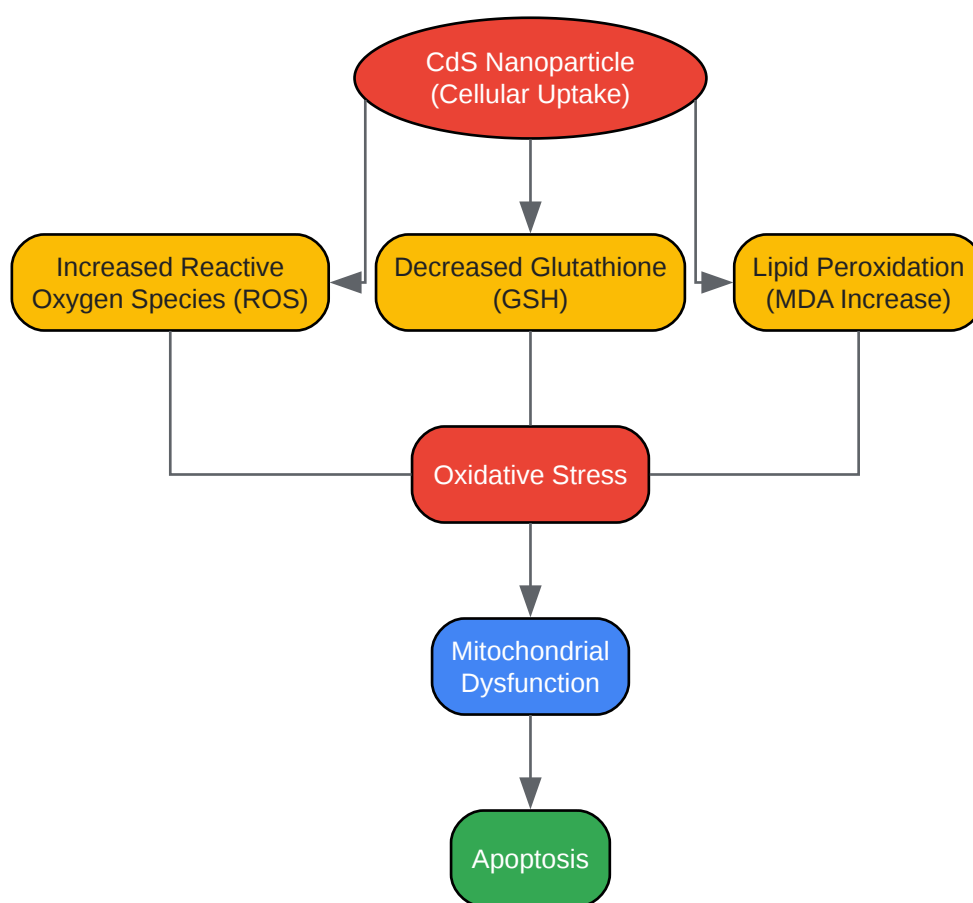
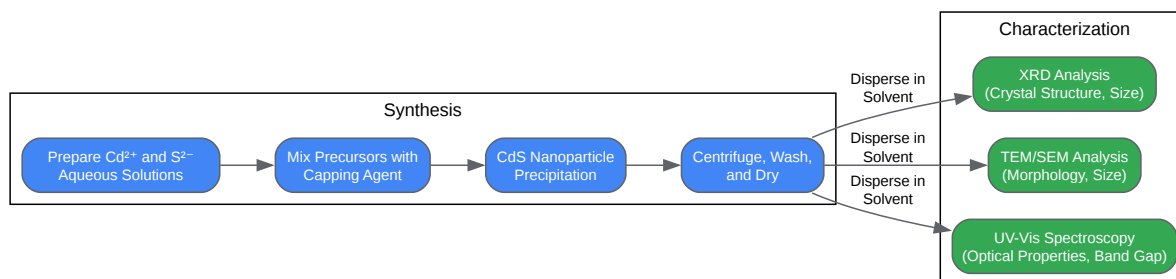
Procedure:

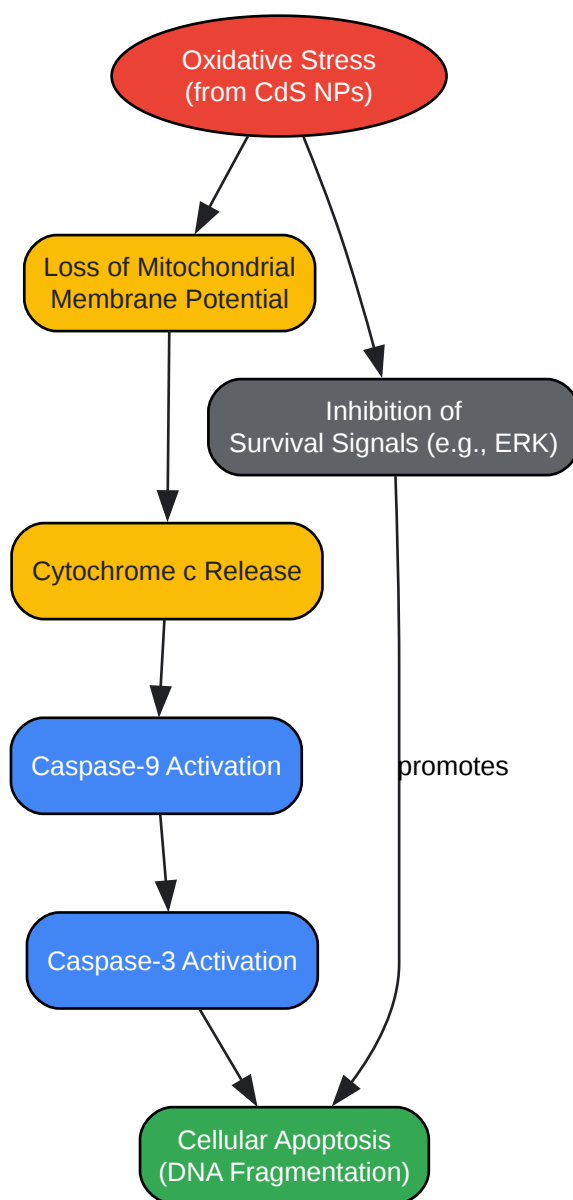
- Prepare separate aqueous stock solutions of the cadmium salt (e.g., 0.5 M CdCl_2) and the sulfide salt (e.g., 0.5 M Na_2S).[19][20]
- In a reaction vessel, dissolve the chosen capping agent in deionized water with continuous stirring.
- Slowly add the cadmium salt solution to the reaction vessel.
- Add the sodium sulfide solution dropwise to the cadmium solution under vigorous stirring. A yellow precipitate of CdS will form immediately.[18] The reaction is: $\text{CdCl}_2 + \text{Na}_2\text{S} \rightarrow \text{CdS} \downarrow + 2\text{NaCl}$. [21]
- Allow the reaction to proceed for a set time (e.g., 1 hour) at a controlled temperature (e.g., 20-80 °C) to influence nanoparticle size and crystallinity.[19]

- Collect the precipitate by centrifugation.
- Wash the collected nanoparticles multiple times with deionized water and then with a solvent like methanol or ethanol to remove unreacted precursors and byproducts.[22]
- Dry the final product under vacuum or in a low-temperature oven.

Characterization Methods

The following diagram outlines a typical experimental workflow for the synthesis and characterization of CdS nanoparticles.





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References

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]

- 2. files01.core.ac.uk [files01.core.ac.uk]
- 3. researchgate.net [researchgate.net]
- 4. shop.nanografi.com [shop.nanografi.com]
- 5. researchgate.net [researchgate.net]
- 6. Synthesis and characterization of CdS nanoparticles prepared by precipitation in the presence of span 20 as surfactant | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]
- 7. Cadmium Sulfide Nanoparticles: Preparation, Characterization, and Biomedical Applications - PMC [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Oxidative injury induced by cadmium sulfide nanoparticles in A549 cells and rat lungs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. youtube.com [youtube.com]
- 11. Resveratrol alleviate the injury of mice liver induced by cadmium sulfide nanoparticles - PMC [pubmed.ncbi.nlm.nih.gov]
- 12. Cytotoxic and genotoxic effects of cadmium sulfide nanoparticles - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Possible Mechanisms of Liver Injury Induced by Cadmium Sulfide Nanoparticles in Rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. CdSe quantum dots induce apoptosis in human neuroblastoma cells via mitochondrial-dependent pathways and inhibition of survival signals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. iwaponline.com [iwaponline.com]
- 18. ijert.org [ijert.org]
- 19. Synthesis and Characterization of Cadmium Sulfide Nanoparticles by Chemical Precipitation Method - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. drcodychem.weebly.com [drcodychem.weebly.com]
- 21. m.mathnet.ru [m.mathnet.ru]
- 22. researchgate.net [researchgate.net]
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